

Y12196 solution preparation for laboratory experiments

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Compound of Interest

Compound Name: Y12196

Cat. No.: B13902968

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Application Notes and Protocols for Y12196

For Researchers, Scientists, and Drug Development Professionals

Introduction

Y12196 is a novel succinate dehydrogenase inhibitor (SDHI) demonstrating potent and specific fungicidal activity against *Fusarium graminearum*, a major agricultural pathogen.^{[1][2]} As a member of the SDHI class of fungicides, **Y12196** targets Complex II (succinate dehydrogenase) of the mitochondrial electron transport chain. This inhibition disrupts the tricarboxylic acid (TCA) cycle and cellular respiration, leading to a significant reduction in ATP production and ultimately, fungal cell death. These application notes provide detailed protocols for the preparation of **Y12196** solutions for laboratory experiments and methodologies for key in vitro assays.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Y12196** is essential for accurate and reproducible experimental results.

Property	Value
Molecular Formula	C ₁₈ H ₁₃ Cl ₂ F ₂ N ₃ O ₂
Molecular Weight	412.22 g/mol
CAS Number	1671025-91-4
Appearance	White to off-white powder

Storage and Stability

Proper storage of **Y12196** is critical to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
In Solvent	-80°C	1 year

Solution Preparation

The following protocols detail the preparation of stock and working solutions of **Y12196** for both in vitro and in vivo laboratory experiments. It is recommended to use anhydrous grade solvents to ensure optimal dissolution.

Data Presentation: Solubility

Solvent	Reported Solubility/Concentration	Notes
Dimethyl Sulfoxide (DMSO)	~40 mg/mL	A mother liquor concentration of 40 mg/mL in DMSO has been suggested for in vivo formulations. [1]
Ethanol	Data not available	Not a primary recommended solvent based on available information.
Water	Insoluble	Y12196 is not expected to be soluble in aqueous solutions.

Experimental Protocols: Solution Preparation

1. Preparation of a 40 mg/mL Stock Solution in DMSO (for in vitro and in vivo use)

Materials:

- **Y12196** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Aseptically weigh the desired amount of **Y12196** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 40 mg/mL stock solution, weigh 40 mg of **Y12196**.
- Add the calculated volume of anhydrous DMSO to the **Y12196** powder. In this example, add 1 mL of DMSO.

- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.[\[1\]](#)

2. Preparation of Working Solutions for In Vitro Assays

Working solutions for in vitro assays are typically prepared by diluting the high-concentration stock solution in the appropriate cell culture medium. To minimize solvent toxicity, the final concentration of DMSO in the culture medium should be kept low, typically below 0.5%.

3. Preparation of an In Vivo Formulation (Example for 10 mg/kg dosage)

This protocol is based on a formulation calculator and provides a clear, injectable solution.[\[1\]](#)

Materials:

- 40 mg/mL **Y12196** in DMSO stock solution
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile Saline, Phosphate-Buffered Saline (PBS), or ddH₂O
- Sterile tubes

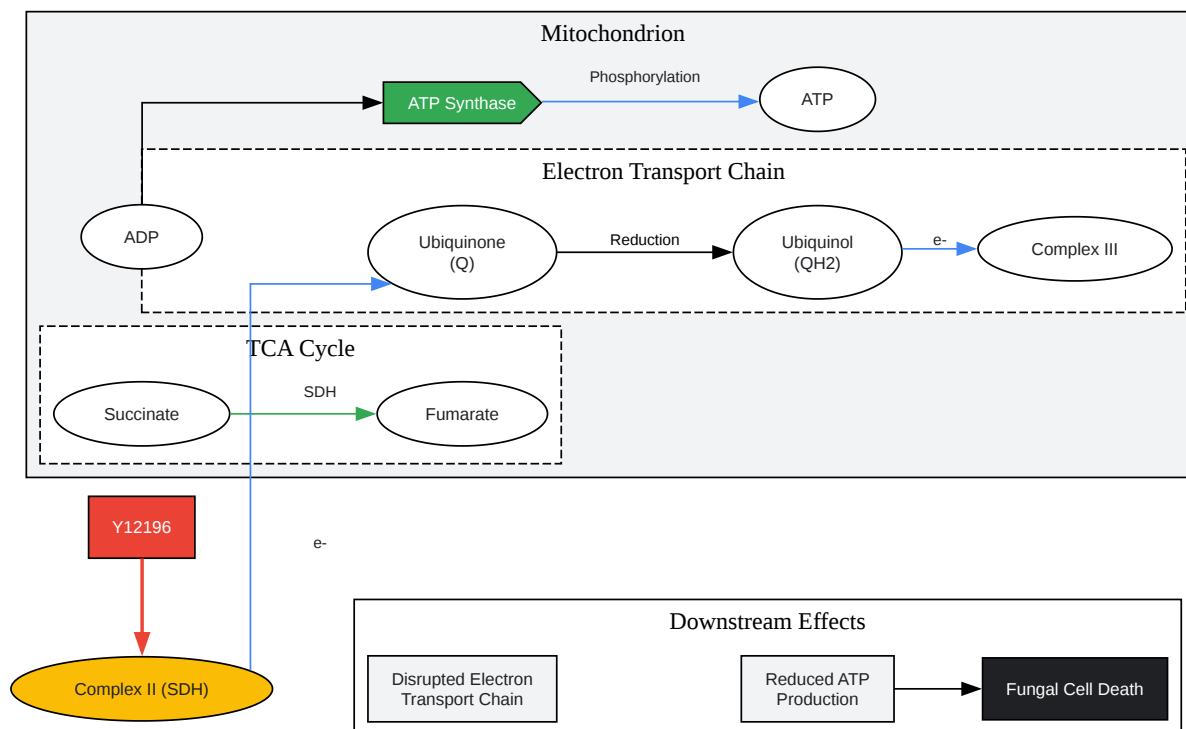
Protocol:

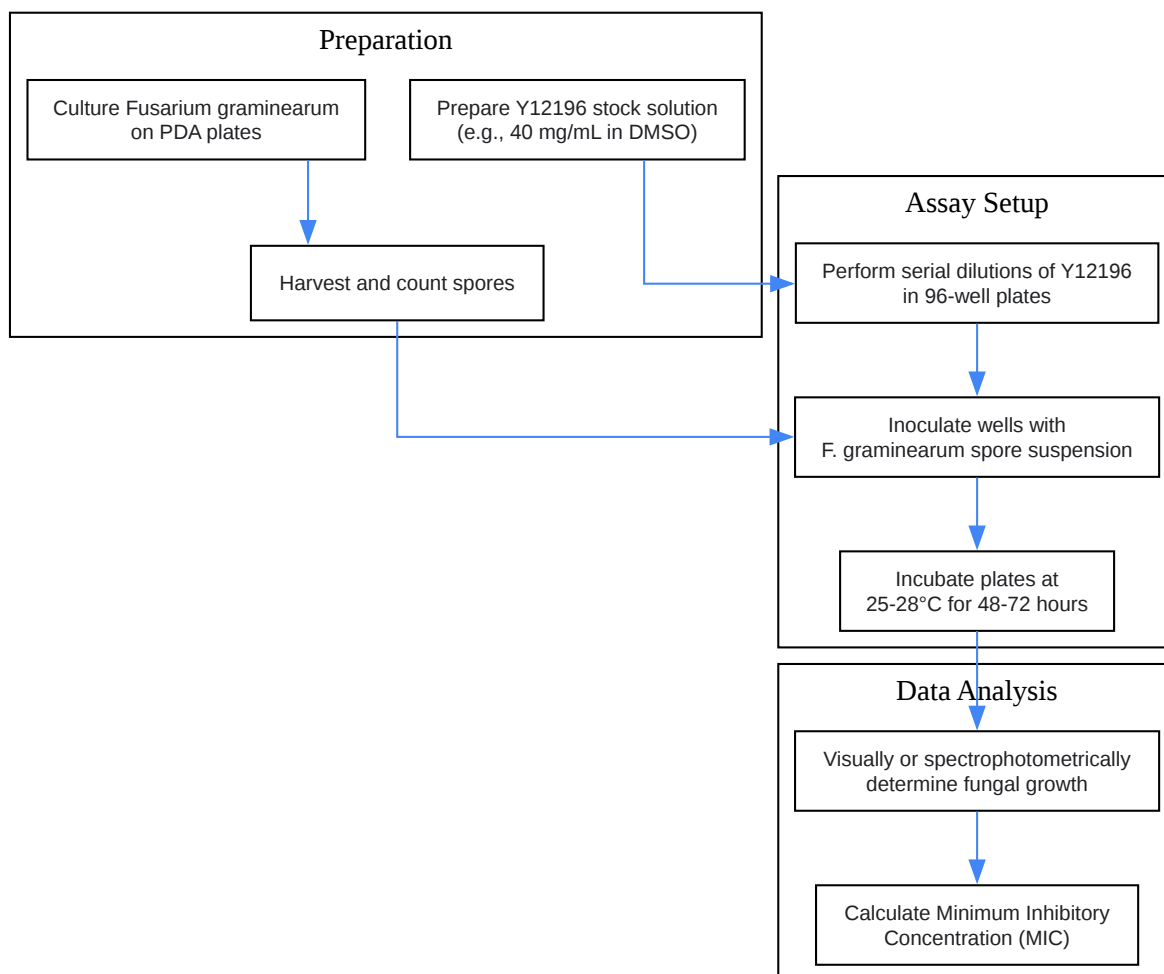
- To prepare a 2 mg/mL working solution, start with the 40 mg/mL stock solution in DMSO.
- In a sterile tube, combine the following in the specified order, ensuring the solution is mixed well and clear after each addition:

- 50 µL of 40 mg/mL **Y12196** in DMSO
- 300 µL of PEG300
- 50 µL of Tween 80
- 600 µL of Saline/PBS/ddH₂O
- This will result in a final volume of 1 mL with a **Y12196** concentration of 2 mg/mL. The final solvent composition will be 5% DMSO, 30% PEG300, 5% Tween 80, and 60% aqueous solution.

Mechanism of Action and Signaling Pathway

Y12196 functions by inhibiting succinate dehydrogenase (SDH), a key enzyme complex in the mitochondrial electron transport chain and the tricarboxylic acid (TCA) cycle.





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References

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